

A Technical Guide to the Physical Properties of Aluminum Palmitate

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Compound of Interest

Compound Name: Aluminum palmitate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties of **aluminum palmitate**. The information is curated for professionals in research, science, and drug development who require precise and reliable data for their work. This document summarizes key physical characteristics, outlines relevant experimental protocols for their determination, and presents a logical workflow for the physical characterization of this compound.

Core Physical Properties

Aluminum palmitate, a salt of palmitic acid and aluminum, can exist in several forms, primarily as aluminum monopalmitate, dipalmitate, and tripalmitate. The physical properties can vary depending on the specific form and purity of the substance. The most commonly referenced form in technical literature is aluminum tripalmitate.

Quantitative Data Summary

The following table summarizes the reported physical properties of **aluminum palmitate**, with clarifications on the likely form of the compound.

Property	Value	Likely Form/Notes
Molecular Formula	C48H93AlO6	Aluminum Tripalmitate[1][2][3][4]
Molecular Weight	793.23 g/mol	Aluminum Tripalmitate[1][2][3][5][6][7]
Appearance	White to yellowish powder or mass.[1][2][3][5]	General
Melting Point	62.5 °C	Likely Aluminum Tripalmitate[6]
200 °C	Dihydroxy Monopalmitate[2][5][8]	
Boiling Point	340.6 °C at 760 mmHg (estimated)	Likely Aluminum Tripalmitate[6][9]
Density	0.892 g/cm ³	Likely Aluminum Tripalmitate[6]
1.072 g/cm ³	Likely Aluminum Tripalmitate[2][5][8]	
Solubility	Insoluble in water and alcohol.[1][2][3][5][8]	General
Soluble in petroleum ether, ethanol, and benzene.[3]	General	
Forms a gel with hydrocarbons.[2][3]	General	

Experimental Protocols

Detailed experimental protocols for the characterization of **aluminum palmitate** are not readily available in the public domain. However, standard methodologies for determining the physical properties of fine powders and metal soaps are applicable.

Determination of Melting Point

The melting point of **aluminum palmitate** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Thiele tube.

Methodology:

- A small, dry sample of **aluminum palmitate** is packed into a capillary tube.[\[10\]](#)[\[11\]](#)
- The capillary tube is placed in the heating block of the apparatus.[\[10\]](#)
- The sample is heated at a controlled rate.[\[12\]](#)
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.[\[10\]](#)[\[12\]](#)
- For accuracy, a slow heating rate (e.g., 1-2 °C per minute) should be used near the expected melting point.[\[12\]](#)[\[13\]](#)

Determination of Density

The bulk density of **aluminum palmitate** powder can be determined using standardized methods such as those outlined by ASTM International.

Applicable Standards:

- ASTM D1895: Standard Test Methods for Apparent Density, Bulk Factor, and Pourability of Plastic Materials. This standard provides several methods suitable for fine powders.[\[14\]](#)
- ASTM D7481: Standard Test Methods for Determining Loose and Tapped Bulk Densities of Powders Using a Graduated Cylinder.[\[15\]](#)
- ASTM D6683: Standard Test Method for Measuring Bulk Density Values of Powders and Other Bulk Solids as a Function of Compressive Stress.[\[16\]](#)

General Procedure (based on ASTM D1895 Method A):

- A funnel with a specified orifice is used to deliver the powder.

- The **aluminum palmitate** powder is allowed to flow freely into a cylindrical cup of a known volume until it overflows.[14]
- The excess powder is scraped off level with the top of the cup.
- The weight of the powder in the cup is determined.
- The apparent density is calculated by dividing the mass of the powder by the volume of the cup.[14]

Determination of Solubility

A qualitative assessment of solubility can be performed by simple dissolution tests. For more quantitative analysis, especially in organic solvents, more advanced techniques may be required.

Qualitative Methodology:

- A small, measured amount of **aluminum palmitate** is added to a test tube containing a known volume of the solvent to be tested.[17]
- The mixture is agitated vigorously for a set period.
- The solution is allowed to stand and is visually inspected for any undissolved solid. Complete dissolution indicates good solubility, while the presence of a residue suggests limited or no solubility.[17]

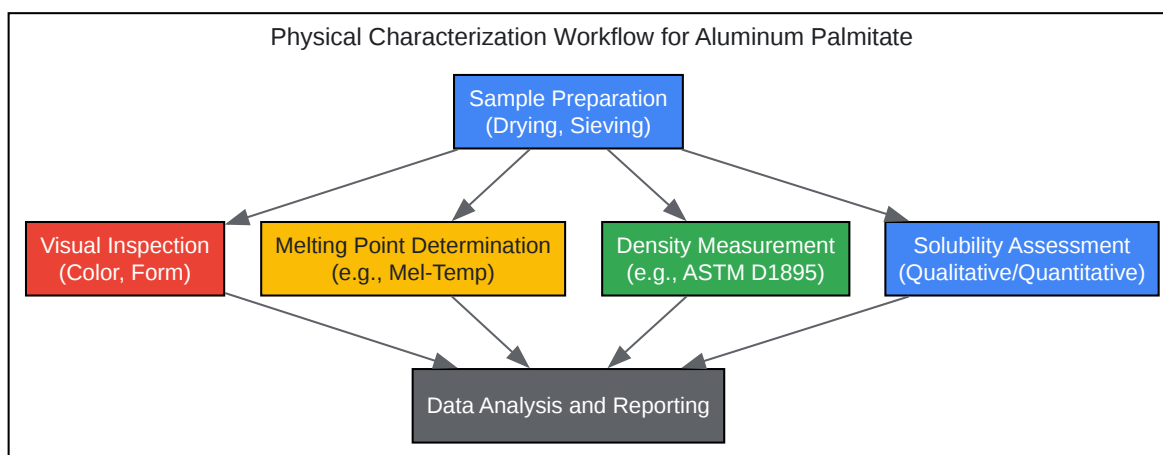
Quantitative Methodology: For precise solubility measurements of metal soaps in organic solvents, techniques such as radiotracer methods can be employed to determine the concentration of the dissolved soap.[18][19] Alternatively, a gravimetric method can be adapted from standard procedures for nanomaterials:

- A suspension of **aluminum palmitate** in the solvent is prepared at a known concentration. [20]
- The suspension is agitated for a prolonged period to ensure equilibrium is reached.[20]
- The suspension is then centrifuged and filtered to separate the undissolved solid.[20]

- The solvent from the filtrate is evaporated, and the mass of the dissolved **aluminum palmitate** is determined.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the physical characterization of a powder such as **aluminum palmitate**.



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